

Application Note and Protocol: Preparation of CK1-IN-1 Stock Solution in DMSO

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Compound of Interest

Compound Name: CK1-IN-1

Cat. No.: B610341

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CK1-IN-1 is a potent inhibitor of Casein Kinase 1 (CK1), a family of serine/threonine-specific protein kinases crucial to numerous cellular processes.^[1] The CK1 family, comprising isoforms such as α , δ , and ϵ , plays a significant regulatory role in signal transduction pathways like Wnt, Hedgehog (Hh), and Hippo, which are fundamental to cell proliferation, embryonic development, and circadian rhythms.^{[2][3][4]} Dysregulation of CK1 activity has been implicated in various diseases, including cancer and neurodegenerative disorders, making its inhibitors valuable tools for research and potential therapeutic agents.^{[1][4][5]} **CK1-IN-1** specifically inhibits CK1 δ and CK1 ϵ with high potency.^[6] This document provides a detailed protocol for the preparation, storage, and handling of a **CK1-IN-1** stock solution using dimethyl sulfoxide (DMSO) as the solvent.

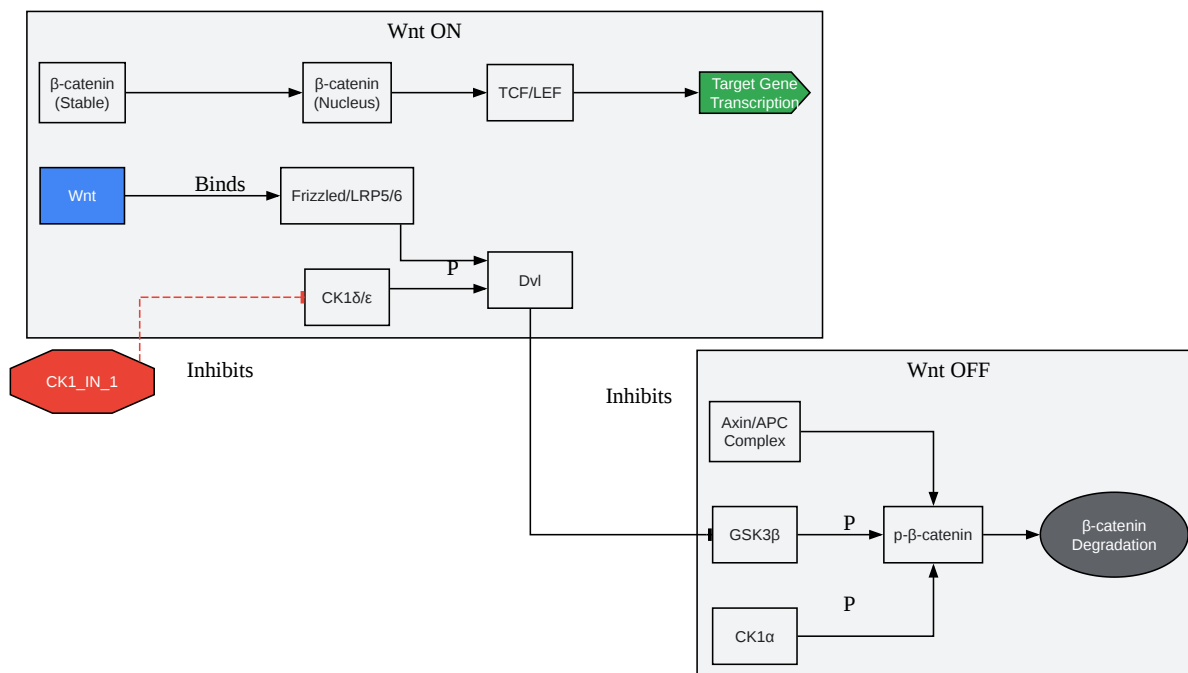
Quantitative Data Summary

The physicochemical and inhibitory properties of **CK1-IN-1** are summarized below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₁₅ F ₂ N ₃	[6]
Molecular Weight	383.39 g/mol	[6]
IC ₅₀ (CK1δ)	15 nM	[6]
IC ₅₀ (CK1ε)	16 nM	[6]
IC ₅₀ (p38α MAPK)	73 nM	[6]
Solubility in DMSO	77 mg/mL (200.83 mM)	[6]
Solubility in Water	Insoluble	[6]
Solubility in Ethanol	Insoluble	[6]
Appearance	Crystalline solid/Powder	N/A

CK1 Signaling Pathway

Casein Kinase 1 is a key regulator in the canonical Wnt/β-catenin signaling pathway, where it can function as both a positive and a negative regulator.[5] In the absence of a Wnt ligand, CK1α phosphorylates β-catenin, priming it for further phosphorylation by GSK3β and subsequent degradation.[7] This keeps cytoplasmic β-catenin levels low. Upon Wnt binding, CK1δ/ε can phosphorylate Dishevelled (Dvl), leading to the stabilization and nuclear translocation of β-catenin, which then activates target gene transcription.[5][8]



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Caption: Role of CK1 isoforms in the Wnt/β-catenin signaling pathway.

Experimental Protocol: Preparing CK1-IN-1 Stock Solution

This protocol details the steps for reconstituting lyophilized **CK1-IN-1** powder in DMSO to create a high-concentration stock solution for experimental use.

Objective: To prepare a sterile, high-concentration stock solution of **CK1-IN-1** in DMSO for use in biological assays.

Materials:

- **CK1-IN-1** (lyophilized powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO, cell culture grade)
- Sterile, amber or foil-wrapped microcentrifuge tubes (1.5 mL)
- Sterile, aerosol-resistant pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Equipment:

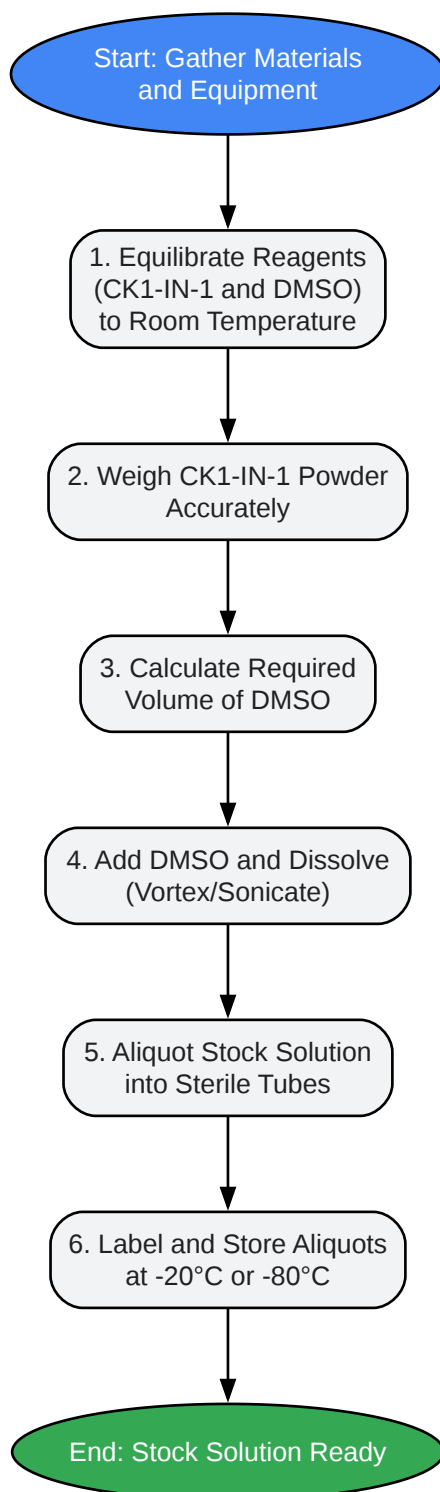
- Analytical balance (sensitive to 0.1 mg or better)
- Calibrated micropipettes
- Vortex mixer
- Water bath sonicator (optional, for aiding dissolution)
- Laminar flow hood or biosafety cabinet for sterile handling

Safety Precautions:

- **CK1-IN-1** is a bioactive small molecule. Handle with care, avoiding inhalation of powder and direct contact with skin or eyes.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin. Always wear appropriate gloves and handle in a well-ventilated area or chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **CK1-IN-1** and DMSO before beginning work.

Experimental Workflow

The overall process for preparing the **CK1-IN-1** stock solution is outlined in the diagram below.



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Caption: Workflow for the preparation of **CK1-IN-1** stock solution.

Step-by-Step Protocol

1. Pre-Preparation: a. Before opening, allow the vial containing lyophilized **CK1-IN-1** and the bottle of DMSO to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of atmospheric moisture, which can affect compound stability and solubility.^[9] b. Gently tap or centrifuge the vial of **CK1-IN-1** to ensure all the powder is at the bottom.^[10] c. Perform all sterile steps inside a laminar flow hood or biosafety cabinet.

2. Calculation of DMSO Volume: a. Determine the desired final concentration of your stock solution (e.g., 10 mM, 20 mM, or higher). b. Use the following formula to calculate the required volume of DMSO:

Example Calculation for a 10 mM Stock from 1 mg of **CK1-IN-1**:
 $\text{Volume } (\mu\text{L}) = [1 \text{ mg} / 383.39 \text{ mg/mmol}] \times [1 / 10 \text{ mmol/L}] \times 1,000,000 \mu\text{L/L}$
 $\text{Volume } (\mu\text{L}) = [0.002608 \text{ mmol}] \times [0.1 \text{ L/mmol}] \times 1,000,000 \mu\text{L/L}$
 $\text{Volume } (\mu\text{L}) = 260.8 \mu\text{L}$

3. Reconstitution: a. Carefully weigh the desired amount of **CK1-IN-1** powder using an analytical balance. For small quantities, it is often best to dissolve the entire contents of a pre-weighed vial to avoid weighing errors. b. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the **CK1-IN-1** powder. c. Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. d. If the compound does not fully dissolve, sonicate the vial in a room temperature water bath for 5-10 minutes or warm briefly to 37°C.^[11] Visually inspect the solution against a light source to ensure no particulates are present.

4. Aliquoting and Storage: a. Once fully dissolved, dispense the stock solution into sterile, single-use aliquots in amber or foil-wrapped microcentrifuge tubes. Aliquoting prevents repeated freeze-thaw cycles which can degrade the compound.^{[10][12]} b. Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. c. Store the aliquots according to the recommended conditions outlined in the table below.

Storage Type	Temperature	Duration	Reference
Powder	-20°C	3 years	[12]
Stock in DMSO	-80°C	1 year	[6]
Stock in DMSO	-20°C	1 month	[6][12]

Guidelines for Use in Downstream Applications

Dilution for In Vitro Assays (e.g., Cell Culture):

- Perform serial dilutions of the high-concentration DMSO stock solution in DMSO first, before adding to an aqueous medium.[9]
- To prepare the final working solution, dilute the DMSO stock (or a diluted DMSO stock) directly into the cell culture medium.
- Ensure the final concentration of DMSO in the cell culture medium is kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity.[12] Some sources recommend a final concentration of <0.1% for sensitive assays.[9]

Vehicle Control:

- Always include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as your experimental samples to account for any effects of the solvent itself.

Precipitation:

- If precipitation occurs when diluting the DMSO stock into aqueous buffer or media, try further diluting the stock in DMSO before adding it to the aqueous solution.[9] Gentle warming (37°C) and vortexing can also help re-dissolve precipitates.[11]

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